

Application Note: Monitoring Prednisolone-Induced Gene Expression Changes Using qPCR

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Compound of Interest

Compound Name: **Prednisolone**

Cat. No.: **B192156**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Prednisolone is a synthetic glucocorticoid widely prescribed for its potent anti-inflammatory and immunosuppressive properties.^[1] Its therapeutic effects are primarily mediated by altering the expression of target genes.^{[2][3]} **Prednisolone**, being lipophilic, passively diffuses across the cell membrane and binds to the glucocorticoid receptor (GR) in the cytoplasm.^{[4][5]} This binding triggers the dissociation of chaperone proteins, such as heat shock protein 90, and allows the GR-ligand complex to translocate to the nucleus.^{[5][6][7]}

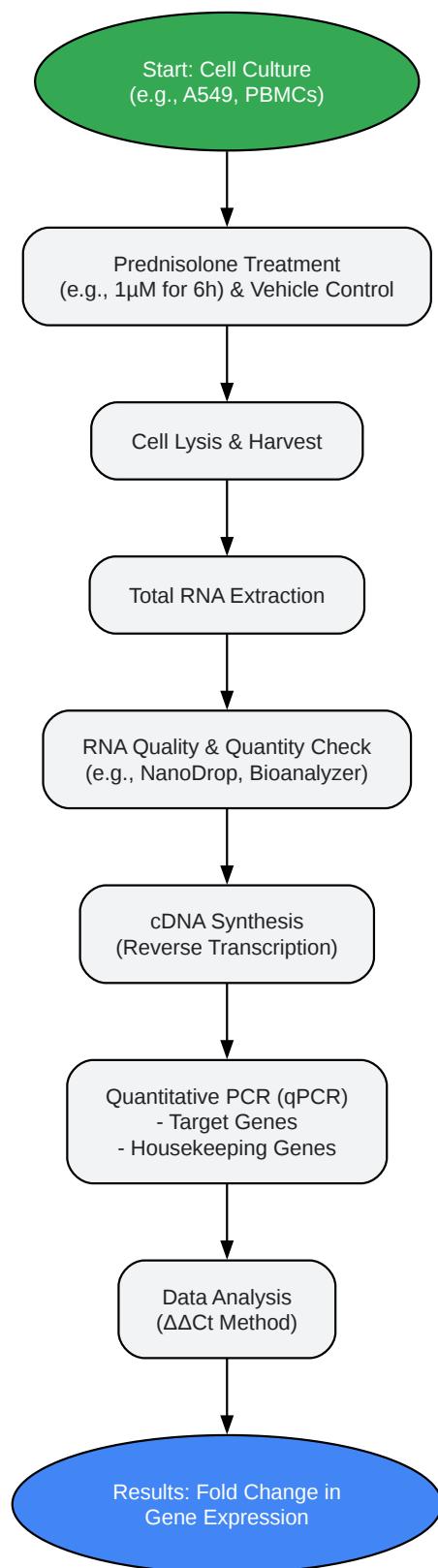
Once in the nucleus, the activated GR complex acts as a transcription factor. It binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes, leading to either up-regulation (transactivation) of anti-inflammatory genes or down-regulation (transrepression) of pro-inflammatory genes.^{[4][5][8]} Key mechanisms include the synthesis of anti-inflammatory proteins and the inhibition of pro-inflammatory signaling pathways involving transcription factors like NF-κB and AP-1.^{[4][5]}

Quantitative Polymerase Chain Reaction (qPCR) is a highly sensitive and standard technique for quantifying mRNA levels, making it an ideal method to monitor the pharmacodynamic effects of drugs like **Prednisolone** by analyzing changes in gene expression.^{[9][10]} This application note provides a detailed protocol for treating cells with **Prednisolone**, isolating RNA, and performing qPCR to analyze the expression of relevant target genes.

Signaling Pathway and Experimental Workflow

Prednisolone Signaling Pathway

Prednisolone exerts its effects by modulating gene transcription. The diagram below illustrates the pathway from cellular entry to the regulation of target gene expression.

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References

- 1. Prednisolone-induced changes in gene-expression profiles in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Prednisolone? [synapse.patsnap.com]
- 3. What is the mechanism of Prednisone? [synapse.patsnap.com]
- 4. Prednisolone - Wikipedia [en.wikipedia.org]
- 5. SMPDB [smpdb.ca]
- 6. Glucocorticoid receptor signaling in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Glucocorticoid receptor - Wikipedia [en.wikipedia.org]
- 8. publications.ersnet.org [publications.ersnet.org]
- 9. bio-rad.com [bio-rad.com]
- 10. oaepublish.com [oaepublish.com]
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